

An In-depth Technical Guide to the Physical Properties of Neopentyl 4-bromobenzenesulfonate

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Compound of Interest

Compound Name: *Neopentyl 4-bromobenzenesulfonate*

Cat. No.: *B173541*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Neopentyl 4-bromobenzenesulfonate**, a compound of interest in organic synthesis and potentially for further applications in drug development. This document compiles available data on its physical characteristics and outlines a detailed experimental protocol for its synthesis.

Core Physical Properties

Neopentyl 4-bromobenzenesulfonate, with the CAS number 14595-31-0, is a sulfonate ester. A summary of its key physical and chemical properties is presented below. It is important to note that while some properties have been computationally predicted, experimental data for several key metrics remain to be conclusively determined in the literature.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ BrO ₃ S	[1]
Molecular Weight	307.21 g/mol	[1][2]
IUPAC Name	2,2-dimethylpropyl 4-bromobenzenesulfonate	[1]
Boiling Point	357.5 ± 25.0 °C at 760 mmHg (Predicted)	[3]
Flash Point	170.0 ± 23.2 °C (Predicted)	[3]
Refractive Index	1.533 (Predicted)	[3]
Melting Point	Not available	
Density	Not available	
Solubility	Not available	

Experimental Protocols: Synthesis of Neopentyl 4-bromobenzenesulfonate

A detailed method for the synthesis of **Neopentyl 4-bromobenzenesulfonate** has been reported and is outlined below.[2]

Materials:

- 4-bromobenzenesulfonyl chloride
- Neopentyl alcohol
- Pyridine
- Saturated aqueous sodium bicarbonate
- Ethyl acetate
- 0.05 N aqueous hydrochloric acid

- Brine
- Sodium sulfate
- Silica gel
- Dichloromethane (CH_2Cl_2)
- Hexanes

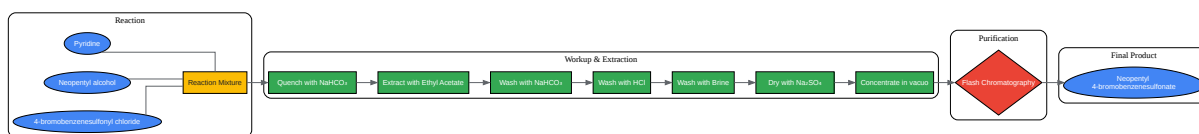
Procedure:

- To a round bottom flask, add 4-bromobenzenesulfonyl chloride (2.20 g, 8.61 mmol) and pyridine (30 mL).
- With stirring at ambient temperature, add neopentyl alcohol (1.39 mL, 12.91 mmol).
- Allow the reaction to stir overnight at ambient temperature.
- Quench the reaction with saturated aqueous sodium bicarbonate.
- Extract the product with ethyl acetate.
- Wash the combined organic extracts with saturated aqueous sodium bicarbonate, 0.05 N aqueous hydrochloric acid, and brine.
- Dry the organic layer over sodium sulfate and concentrate it in vacuo.
- Purify the resulting material using flash column chromatography on silica gel with a 30%-50% gradient of dichloromethane in hexanes.

This procedure yields 4-bromo-benzenesulfonic acid 2,2-dimethyl-propyl ester (**Neopentyl 4-bromobenzenesulfonate**) with a reported yield of 85%.^[2]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification of **Neopentyl 4-bromobenzenesulfonate**.



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Synthesis and Purification Workflow

As no specific signaling pathways involving **Neopentyl 4-bromobenzenesulfonate** are documented in the searched literature, a diagrammatic representation in that context is not applicable at this time. The provided workflow diagram serves to fulfill the visualization requirement by outlining the logical sequence of the experimental protocol.

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References

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